

# N-((1,1-Dimethylethoxy)carbonyl)-3-fluoro-L-phenylalanine physical properties

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## Compound of Interest

Compound Name: N-((1,1-Dimethylethoxy)carbonyl)-3-fluoro-L-phenylalanine

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## An In-depth Technical Guide to the Physical Properties of N-((1,1-Dimethylethoxy)carbonyl)-3-fluoro-L-phenylalanine

This technical guide provides a comprehensive overview of the core physical properties of **N-((1,1-Dimethylethoxy)carbonyl)-3-fluoro-L-phenylalanine**, a fluorinated amino acid derivative crucial in peptide synthesis and drug development.<sup>[1]</sup> The inclusion of a fluorine atom can enhance bioactivity and metabolic stability, making this compound a valuable building block for researchers and scientists.<sup>[1][2]</sup> This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and workflow visualizations.

## Core Physical and Chemical Properties

**N-((1,1-Dimethylethoxy)carbonyl)-3-fluoro-L-phenylalanine**, also known as Boc-3-fluoro-L-phenylalanine, is characterized by the following properties. The data presented has been compiled from various sources to provide a comparative overview.

| Property          | Value   | Source |
|-------------------|---|--------|
| CAS Number        | 114873-01-7   | [3]    |
| Molecular Formula | C14H18FNO4  | [3]    |
| Molecular Weight  | 283.3 g/mol   | [3]    |
| Melting Point     | 75-80 °C or 75-77 °C                                | [1][3] |
| Boiling Point     | 425.0 ± 40.0 °C (Predicted)                         | [3]    |
| Density           | ~1.19 g/cm <sup>3</sup> (Estimate)                  | [3][4] |
| Appearance        | Colorless viscous oil that slowly solidifies        | [3]    |
| Solubility        | Slightly soluble in Ethanol                         | [3]    |
| Storage           | Sealed in a dry place at room temperature or 2-8 °C | [1][3] |

## Experimental Protocols

### Synthesis of (S)-2-((tert-butoxycarbonyl)amino)-3-(3-fluorophenyl)propionic acid[3]

This protocol details a common method for the synthesis of the target compound.

Materials:

- L-2-amino-3-(3-fluorophenyl)-propionic acid (L-3-fluorophenylalanine)
- Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>)
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- 1,4-Dioxane
- Water (H<sub>2</sub>O)
- Ethyl acetate

- 10% Citric acid
- Ether
- Brine
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

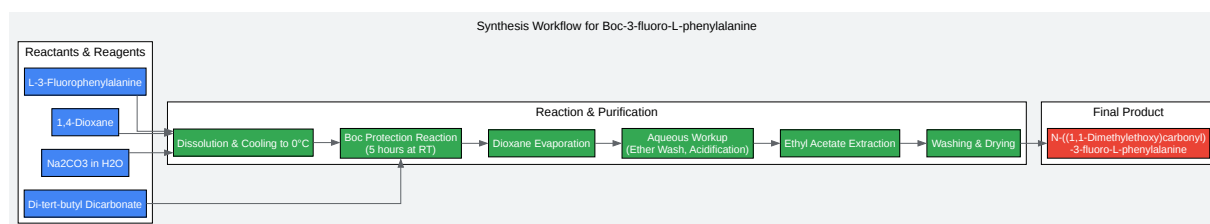
Procedure:

- L-3-fluorophenylalanine (20.0 g, 110 mmol) is dissolved in 100 mL of water.
- A solution of sodium carbonate (16.2 g, 153 mmol) in 40 mL of water is added.
- 1,4-Dioxane (100 mL) is added to the mixture, which is then cooled to 0 °C.
- Di-tert-butyl dicarbonate is introduced while stirring.
- The reaction mixture is stirred at room temperature for 5 hours.
- Post-reaction, the dioxane is removed via evaporation.
- The remaining mixture is diluted with 125 mL of water and washed twice with 100 mL portions of ether.
- The aqueous phase is acidified using a 10% citric acid solution.
- The product is extracted twice from the acidified aqueous phase using 300 mL portions of ethyl acetate.
- The combined organic phases are washed sequentially with two 150 mL portions of water and one 150 mL portion of brine.
- The organic phase is dried over anhydrous sodium sulfate and then concentrated to yield the final product.

The resulting product is a colorless viscous oil that slowly solidifies upon standing, with a reported quantitative yield of 31 g.<sup>[3]</sup>

## Visualized Experimental Workflow

The following diagram illustrates the key stages of the synthesis protocol described above.



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Caption: Synthesis workflow for Boc-3-fluoro-L-phenylalanine.

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